

# Catalpalactone: A Technical Guide to its Discovery, Isolation, and Biological Significance

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## Compound of Interest

Compound Name: Catalpalactone

Cat. No.: B180410

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## Abstract

**Catalpalactone**, a naturally occurring phthalide derivative, has garnered significant interest within the scientific community for its diverse biological activities. First isolated from the wood of *Catalpa ovata*, this compound has demonstrated potent anti-inflammatory and neuroprotective properties. This technical guide provides an in-depth overview of the discovery, isolation, and structural elucidation of **catalpalactone**. It details the experimental protocols for its extraction and purification and presents key quantitative data. Furthermore, this guide explores the molecular mechanisms underlying its biological effects, with a focus on its modulation of critical signaling pathways, visualized through detailed diagrams.

## Discovery and Structural Elucidation

**Catalpalactone** was first discovered and isolated from the wood of the Chinese catalpa tree, *Catalpa ovata* G. Don, a member of the Bignoniaceae family.[1] The initial structural elucidation was carried out using a combination of spectroscopic techniques, which are now standard in natural product chemistry. These methods allowed for the determination of its chemical formula as  $C_{15}H_{14}O_4$  and its unique phthalide structure.[1]

## Spectroscopic Data for Structural Characterization

The definitive structure of **catalpalactone** was established through analysis of its spectral data. While the original publication provides the foundational data, subsequent isolations and analyses have confirmed the structure. Key spectroscopic features are summarized below.

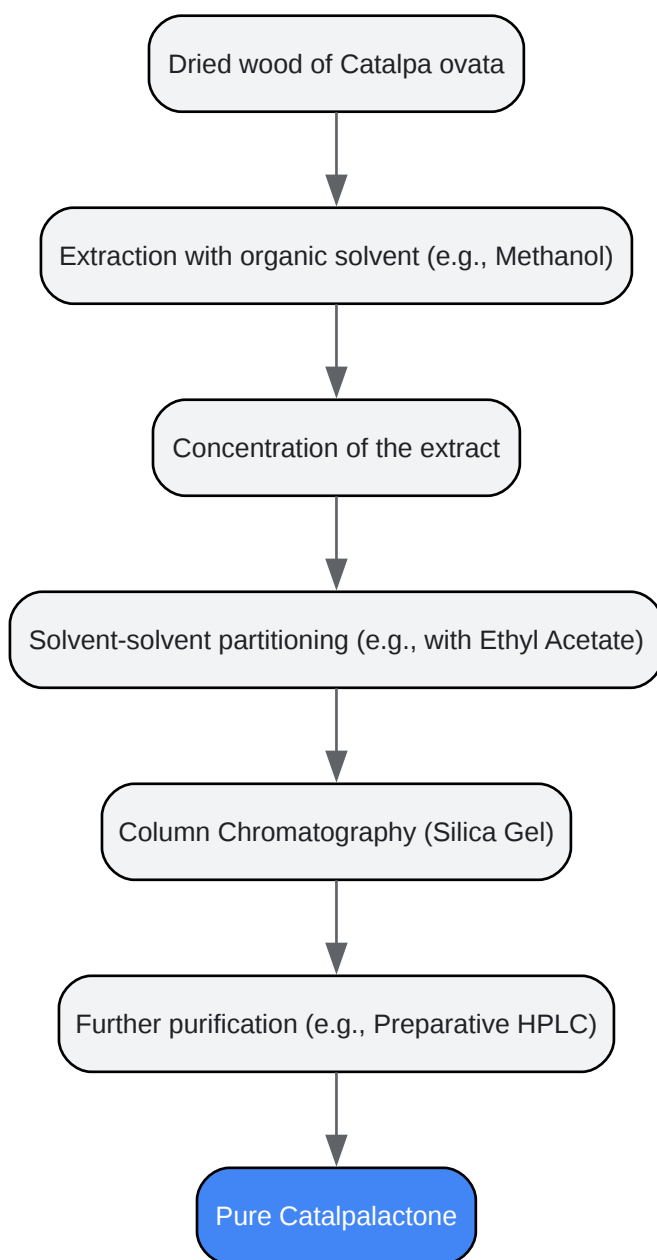
Table 1: Spectroscopic Data for **Catalpalactone**

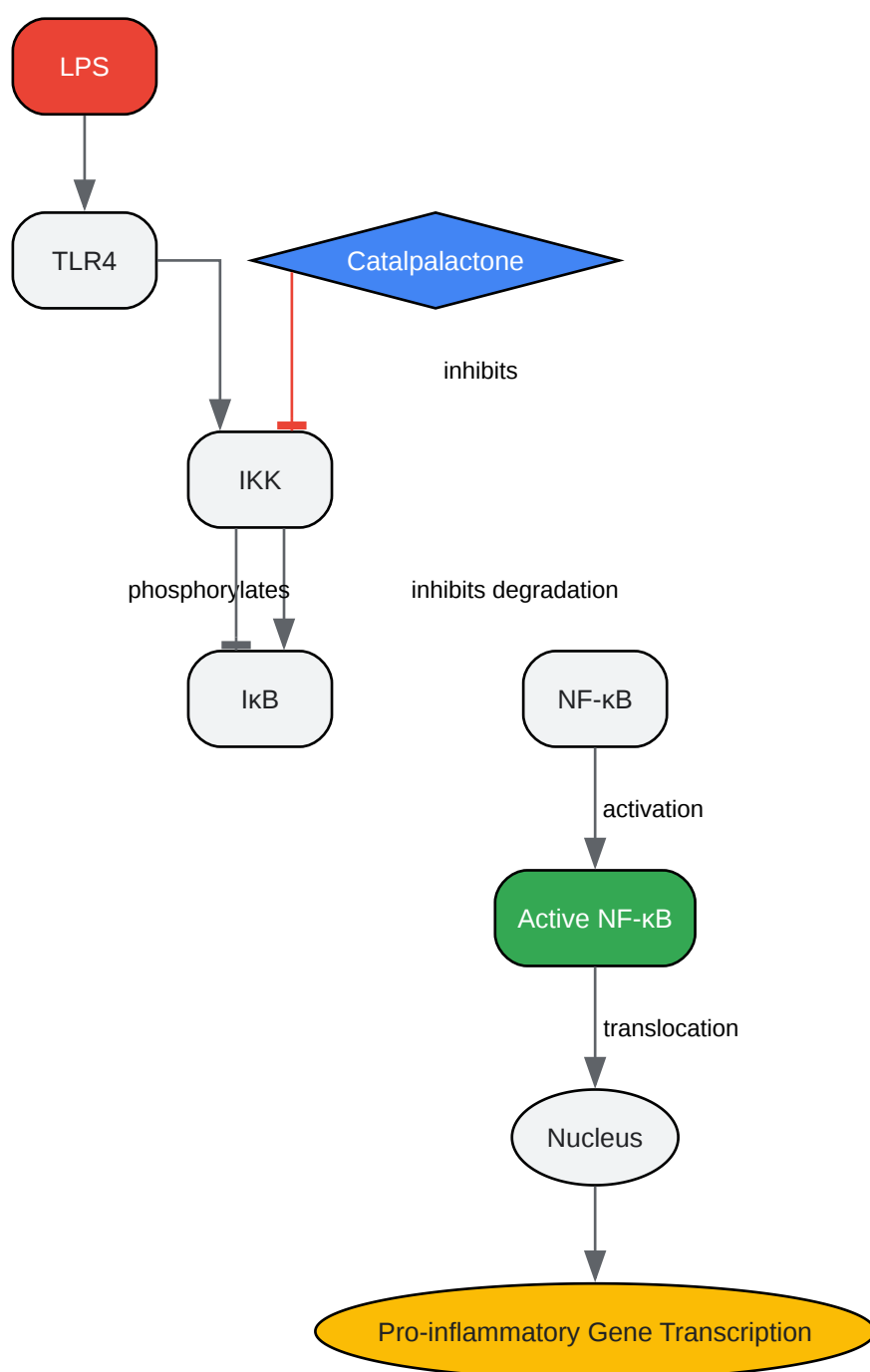
Spectroscopic Technique	Key Observations and Interpretations
Infrared (IR) Spectroscopy	<p>The IR spectrum of catalpalactone exhibits characteristic absorption bands indicating the presence of specific functional groups. A strong absorption band is typically observed around <math>1760\text{ cm}^{-1}</math>, which is indicative of the C=O stretching vibration of the <math>\gamma</math>-lactone ring. Additional bands in the aromatic region (around <math>1600\text{-}1450\text{ cm}^{-1}</math>) suggest the presence of a benzene ring.</p>
$^1\text{H}$ Nuclear Magnetic Resonance (NMR) Spectroscopy	<p>The <math>^1\text{H}</math> NMR spectrum provides detailed information about the proton environment in the molecule. Key signals include those corresponding to the aromatic protons, the protons of the lactone ring, and the protons of the dimethylpyran moiety. The chemical shifts, splitting patterns, and coupling constants of these signals are crucial for confirming the connectivity of the atoms.</p>
$^{13}\text{C}$ Nuclear Magnetic Resonance (NMR) Spectroscopy	<p>The <math>^{13}\text{C}</math> NMR spectrum reveals the number of distinct carbon atoms and their chemical environments. The spectrum will show signals for the carbonyl carbon of the lactone, the aromatic carbons, and the carbons of the dimethylpyran ring, confirming the carbon skeleton of the molecule.</p>
Mass Spectrometry (MS)	<p>Mass spectrometry is used to determine the molecular weight and elemental composition of catalpalactone. The molecular ion peak in the mass spectrum corresponds to the molecular weight of the compound, and fragmentation patterns can provide further structural information.</p>

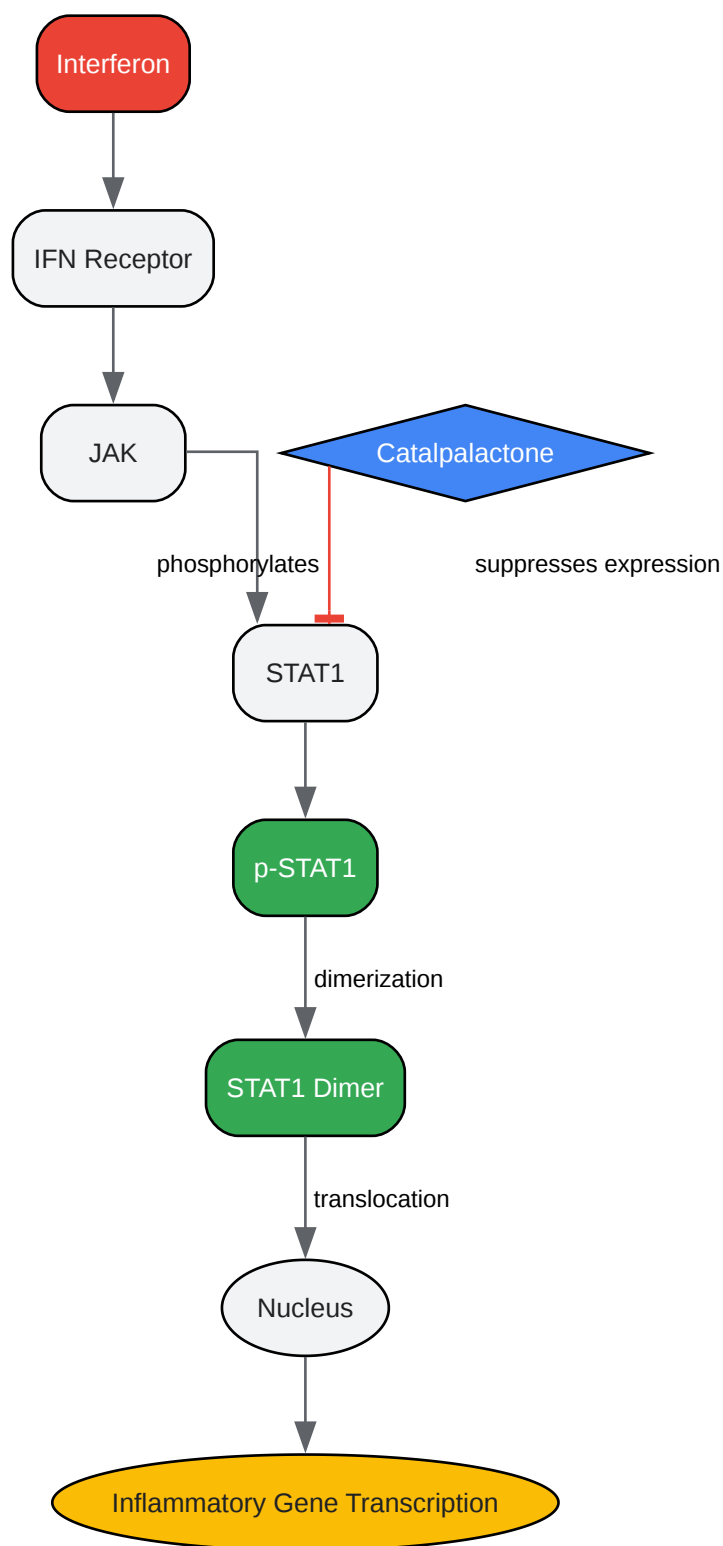
## Isolation from *Catalpa ovata*

The isolation of **catalpalactone** from *Catalpa ovata* involves a multi-step process of extraction and chromatographic purification. The general workflow is outlined below.

### General Experimental Workflow







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## References

- 1. (PDF) Structure of Catalpalactone, a New Phthalide From [research.amanote.com]
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